

Personal protective equipment for handling N-Deacetylcolchicine

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Compound of Interest

Compound Name: *N-Deacetylcolchicine*

Cat. No.: *B1683650*

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Essential Safety and Handling Guide for N-Deacetylcolchicine

For researchers, scientists, and drug development professionals, ensuring personal safety and proper handling of potent compounds like **N-Deacetylcolchicine** is paramount. This guide provides immediate and essential safety protocols, personal protective equipment (PPE) recommendations, and disposal plans to facilitate safe laboratory practices.

N-Deacetylcolchicine, a derivative of colchicine, is classified as a hazardous substance. It is fatal if swallowed, causes serious eye damage, and may cause genetic defects.^[1] Therefore, strict adherence to safety protocols is crucial to minimize exposure risks.

Personal Protective Equipment (PPE)

When handling **N-Deacetylcolchicine**, a comprehensive PPE strategy is required to create a barrier between the researcher and the hazardous compound. The following table summarizes the recommended PPE.

| PPE Category | Item | Specifications and Use |
|-------------------------|-------------------------------|---|
| Hand Protection | Chemical-resistant gloves | <p>Wear two pairs of gloves.[2]</p> <p>Gloves should be registered as Complex Design (Category III) for handling cytotoxic drugs.[3]</p> <p>Nitrile or latex gloves of industrial thickness (>0.45mm) are recommended, especially for cleaning up spills.[4]</p> <p>Always inspect gloves for integrity before use and dispose of them as cytotoxic waste after each use.[5]</p> |
| Body Protection | Protective Gown/Lab Coat | <p>A disposable, fluid-resistant gown that covers the arms and body should be worn to protect clothing and skin from accidental splashes or spills.[5]</p> |
| Respiratory Protection | Surgical Mask or Respirator | <p>A surgical mask should be worn to prevent the inhalation of airborne particles.[5] For tasks with a higher risk of aerosol generation, such as cleaning spills or if not handled in a biological safety cabinet, a self-contained breathing apparatus or an N95 respirator is recommended.[5][6]</p> |
| Eye and Face Protection | Safety Goggles or Face Shield | <p>Wear safety goggles or a full-face shield to protect the eyes and face from splashes.[4][5] If using goggles, they should be worn in conjunction with a fluid-resistant mask.[2]</p> |

Additional Protection

Cap and Shoe Covers

For sterile preparations of cytotoxic drugs, a cap and shoe covers are recommended.^[2]

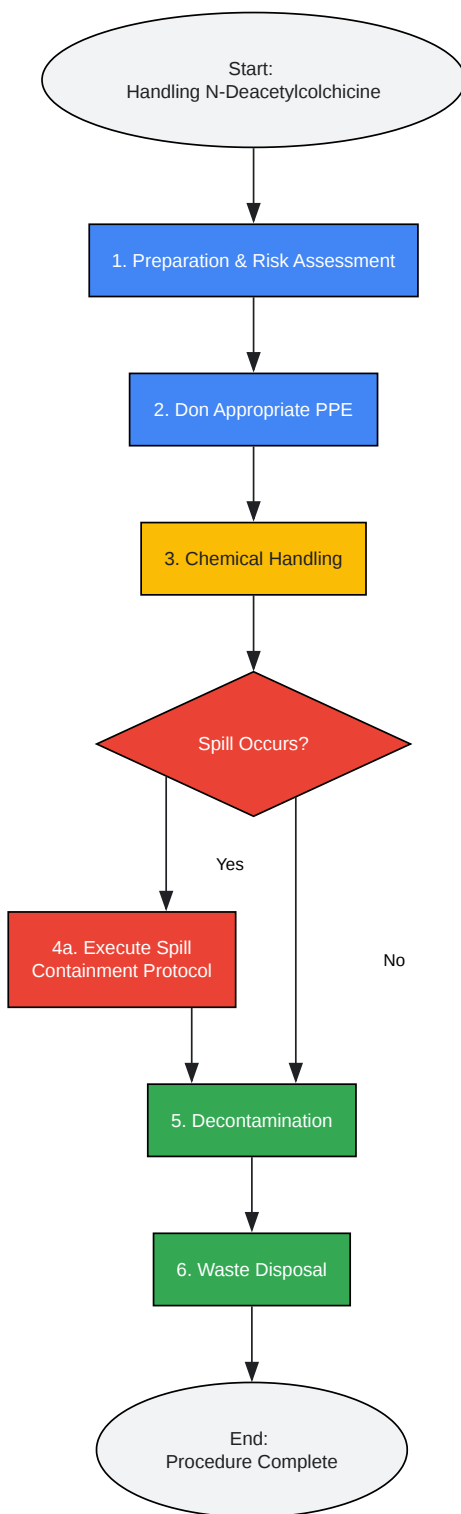
Chemical and Physical Properties

A summary of the key chemical and physical properties of **N-Deacetylcolchicine** is provided below for quick reference.

| Property | Value |
|-------------------|--|
| Chemical Name | (S)-7-Amino-1,2,3,10-tetramethoxy-6,7-dihydrobenzo[a]heptalen-9(5H)-one ^[6] |
| CAS Number | 3476-50-4 ^{[1][6]} |
| Molecular Formula | C ₂₀ H ₂₃ NO ₅ ^{[6][7]} |
| Molecular Weight | 357.4 g/mol ^{[6][7]} |

Safe Handling and Operational Workflow

A systematic approach to handling **N-Deacetylcolchicine**, from preparation to disposal, is critical to maintaining a safe laboratory environment. The following workflow diagram illustrates the key steps and decision points.



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